

An In-depth Technical Guide to 2-(2-Hydroxy-1-oxopropoxy)propionic Acid

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Compound of Interest

Compound Name: 2-(2-Hydroxy-1-oxopropoxy)propionic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(2-Hydroxy-1-oxopropoxy)propionic acid**, also known as lactoyl-lactic acid. It covers the discovery and history of the compound, its physicochemical properties, and detailed experimental protocols for its synthesis. This document also addresses the current state of knowledge regarding its biological activity and related signaling pathways, highlighting the limited research in this area. The information is presented to be a valuable resource for researchers and professionals in the fields of chemistry and drug development.

Introduction

2-(2-Hydroxy-1-oxopropoxy)propionic acid (CAS No. 617-57-2) is an organic compound that can be considered a dimer of lactic acid, formed through the esterification of the hydroxyl group of one lactic acid molecule with the carboxyl group of another. Its structure consists of two lactic acid units linked by an ester bond. While its polymeric counterparts, polylactic acid (PLA), have garnered significant attention for their biocompatibility and use in various applications, **2-(2-Hydroxy-1-oxopropoxy)propionic acid** itself is a less-studied molecule. This guide aims to consolidate the available scientific and technical information on this compound.

Discovery and History

The first documented synthesis of **2-(2-Hydroxy-1-oxopropoxy)propionic acid** dates back to 1925. In their investigation of the distillation products of lactic acid and its anhydride, German chemists Richard Dietzel and Rudolf Krug reported the preparation of this compound. Their work, published in *Berichte der deutschen chemischen Gesellschaft*, involved heating lactic acid, which led to self-esterification, or condensation, to form the dimeric acid. This foundational study established a straightforward method for the formation of lactoyl-lactic acid from its monomeric precursor.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(2-Hydroxy-1-oxopropoxy)propionic acid** is presented in Table 1. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference
IUPAC Name	2-(2-Hydroxy-1-oxopropoxy)propionic acid	
Synonyms	Lactoyl-lactic acid, 2-(Lactoyloxy)propanoic acid	
CAS Number	617-57-2	[1]
Molecular Formula	C6H10O5	[1]
Molecular Weight	162.14 g/mol	[2]
Appearance	Pale yellow, clear, odorless oil	
Solubility	Soluble in water and usual organic solvents	

Experimental Protocols

Synthesis of 2-(2-Hydroxy-1-oxopropoxy)propionic Acid

The primary method for synthesizing **2-(2-Hydroxy-1-oxopropoxy)propionic acid** is through the direct condensation of lactic acid. The following protocol is based on the principles described in the historical literature.

Objective: To synthesize **2-(2-Hydroxy-1-oxopropoxy)propionic acid** by heating lactic acid.

Materials:

- Lactic acid (85-90% aqueous solution)
- Round-bottom flask
- Heating mantle with a temperature controller
- Distillation apparatus
- Vacuum source

Procedure:

- Place a known quantity of concentrated lactic acid into a round-bottom flask.
- Set up a distillation apparatus connected to the flask to remove water.
- Heat the lactic acid to 120°C under atmospheric pressure for approximately 2 hours to drive off the bulk of the water.
- After the initial heating, increase the temperature to 150°C and apply a vacuum for an additional 4 hours to facilitate the removal of water formed during the condensation reaction and drive the equilibrium towards the formation of the dimer.
- The resulting viscous liquid is primarily composed of lactic acid oligomers, including **2-(2-Hydroxy-1-oxopropoxy)propionic acid**.
- Further purification can be achieved through fractional distillation under reduced pressure to isolate the dimer from unreacted monomer and higher-order oligomers.

Expected Outcome: A pale yellow, viscous oil of **2-(2-Hydroxy-1-oxopropoxy)propionic acid**.

Characterization

The synthesized product can be characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR can be used to confirm the structure of the molecule, showing the characteristic peaks for the methyl, methine, and carbonyl groups of the two lactic acid units and the ester linkage.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR analysis will show a strong carbonyl (C=O) stretching band for the ester and carboxylic acid groups, as well as a broad hydroxyl (-OH) stretching band.
- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of the compound (162.14 g/mol).

Biological Activity and Signaling Pathways

There is a significant lack of scientific literature on the specific biological activity and signaling pathways of **2-(2-Hydroxy-1-oxopropoxy)propionic acid**. Much of the research in this area has focused on either its monomer, lactic acid, or its high molecular weight polymer, polylactic acid.

It is crucial to distinguish that the biological effects of lactic acid (a key metabolic intermediate) and polylactic acid (a biocompatible polymer) cannot be directly attributed to the dimeric form.

Some studies have investigated the antimicrobial properties of lactic acid oligomers in general. For instance, polylactic acid oligomers have demonstrated broad-spectrum antimicrobial activity against various bacteria and fungi.^[1] However, these studies do not specifically isolate the effects of the dimer.

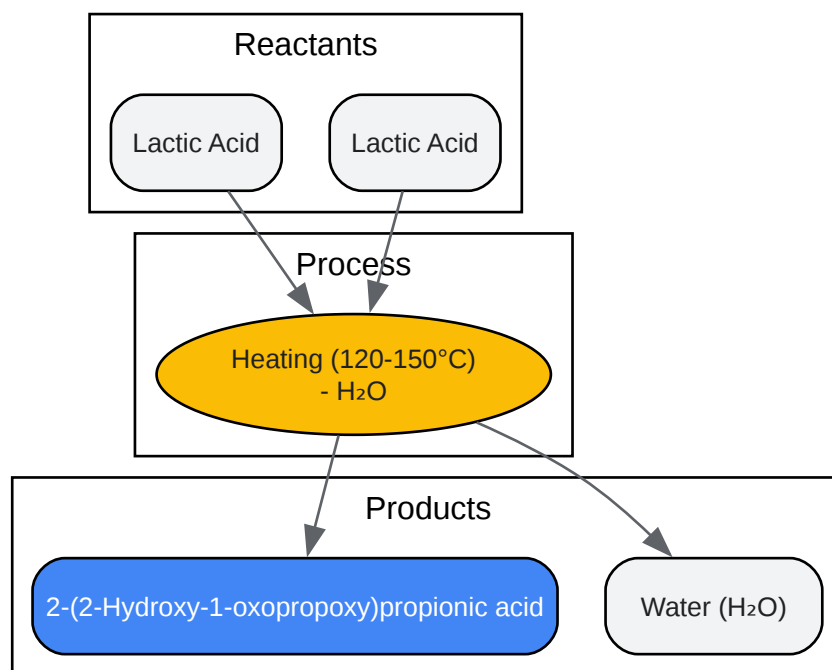
Research on related N-lactoyl amino acids has shown their emergence as signaling molecules in metabolism, but these are structurally distinct from **2-(2-Hydroxy-1-oxopropoxy)propionic acid** as they involve an amide bond to an amino acid rather than an ester bond to another lactic acid molecule.

At present, no specific signaling pathways have been elucidated for **2-(2-Hydroxy-1-oxopropoxy)propionic acid**.

Visualizations

Synthesis of 2-(2-Hydroxy-1-oxopropoxy)propionic Acid

The following diagram illustrates the condensation reaction of two lactic acid molecules to form **2-(2-Hydroxy-1-oxopropoxy)propionic acid**.



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Caption: Formation of **2-(2-Hydroxy-1-oxopropoxy)propionic acid**.

Conclusion

2-(2-Hydroxy-1-oxopropoxy)propionic acid is a simple dimer of lactic acid with a history dating back to the early 20th century. Its synthesis via the self-condensation of lactic acid is a straightforward process. However, despite the extensive research into both its monomer and polymer forms, this specific dimer remains a relatively unexplored molecule, particularly concerning its biological activity and potential roles in signaling pathways. This guide provides a foundational understanding of the compound based on the available literature and presents clear methodologies for its synthesis and characterization. Further research is warranted to elucidate the potential biological significance of this molecule.

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